

Personal protective equipment for handling 2-(2-Bromoethoxy)anisole

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Compound of Interest

Compound Name: 2-(2-Bromoethoxy)anisole

Cat. No.: B1271189

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Essential Safety and Handling Guide for 2-(2-Bromoethoxy)anisole

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-(2-Bromoethoxy)anisole** (CAS No. 4463-59-6). Adherence to these procedures is vital for minimizing risk and ensuring a safe laboratory environment. This compound is classified as harmful if swallowed and poses a long-term hazard to aquatic life. It is also an irritant, necessitating careful handling to avoid contact.

Key Quantitative Data

Below is a summary of important physical and chemical properties for **2-(2-Bromoethoxy)anisole**. Please note that occupational exposure limits are not established for this specific compound; therefore, it is recommended to handle it with engineering controls and personal protective equipment sufficient to minimize exposure.

Property	Value
Molecular Formula	C ₉ H ₁₁ BrO ₂ [1][2]
Molar Mass	231.09 g/mol [1][2]
Melting Point	43-45 °C[1][2]
Boiling Point	135-140 °C at 7 Torr[1][2]
Flash Point	114 °C[1]
Vapor Pressure	0.0115 mmHg at 25°C[1]
Hazard Class	IRRITANT[2]
Hazard Statements	Harmful if swallowed. Harmful to aquatic life with long lasting effects.

Operational Plan for Safe Handling

A systematic approach is essential when working with **2-(2-Bromoethoxy)aniso**le. The following operational plan outlines the necessary steps from preparation to post-handling procedures.

Pre-Handling Preparations

- **Engineering Controls:** All work with **2-(2-Bromoethoxy)aniso**le should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood. Ensure that an eyewash station and safety shower are readily accessible.
- **Personal Protective Equipment (PPE) Inspection:** Before handling the chemical, thoroughly inspect all required PPE for any signs of damage or degradation.
- **Documentation Review:** Review the Safety Data Sheet (SDS) and this guide before beginning any work.

Required Personal Protective Equipment (PPE)

Given the hazards associated with **2-(2-Bromoethoxy)aniso**le, the following PPE is mandatory:

- **Eye and Face Protection:** Chemical splash goggles are required at all times. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemical-resistant gloves are essential. While specific breakthrough times for **2-(2-Bromoethoxy)anisole** are not available, gloves made of neoprene or nitrile are recommended for handling similar brominated aromatic compounds. It is advisable to double-glove if prolonged contact is anticipated. Always inspect gloves for tears or punctures before use and wash hands thoroughly after removal.
- **Body Protection:** A flame-resistant laboratory coat should be worn. Ensure it is fully buttoned to provide maximum coverage.
- **Respiratory Protection:** If work cannot be conducted in a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Handling Procedures

- **Work Area:** Conduct all manipulations of **2-(2-Bromoethoxy)anisole** inside a chemical fume hood to minimize inhalation exposure.
- **Avoiding Contact:** Take all necessary precautions to avoid direct contact with the skin and eyes, as well as inhalation of any dust or vapors.
- **Container Management:** Keep the container tightly sealed when not in use.
- **Ignition Sources:** Keep the chemical away from heat, sparks, open flames, and other potential ignition sources.

Post-Handling Procedures

- **Decontamination:** Thoroughly decontaminate all work surfaces, equipment, and glassware that have come into contact with the chemical.
- **PPE Removal and Disposal:** Properly remove and dispose of contaminated gloves and any other disposable PPE as hazardous waste. Reusable PPE should be decontaminated according to the manufacturer's instructions.

- **Personal Hygiene:** Wash hands and any exposed skin thoroughly with soap and water after completing work.

Disposal Plan

The disposal of **2-(2-Bromoethoxy)anisole** and any contaminated materials must be handled with care to prevent environmental contamination and ensure compliance with regulations.

- **Waste Classification:** **2-(2-Bromoethoxy)anisole** is considered hazardous waste.
- **Containerization:** Collect all waste, including excess chemical and any contaminated materials (e.g., gloves, paper towels, pipette tips), in a clearly labeled, sealed, and compatible container.
- **Segregation:** Do not mix this waste with other waste streams unless compatibility is confirmed.
- **Disposal Method:** Dispose of the hazardous waste through a licensed environmental disposal company. Adhere to all local, state, and federal regulations for hazardous waste disposal. Do not pour this chemical down the drain.

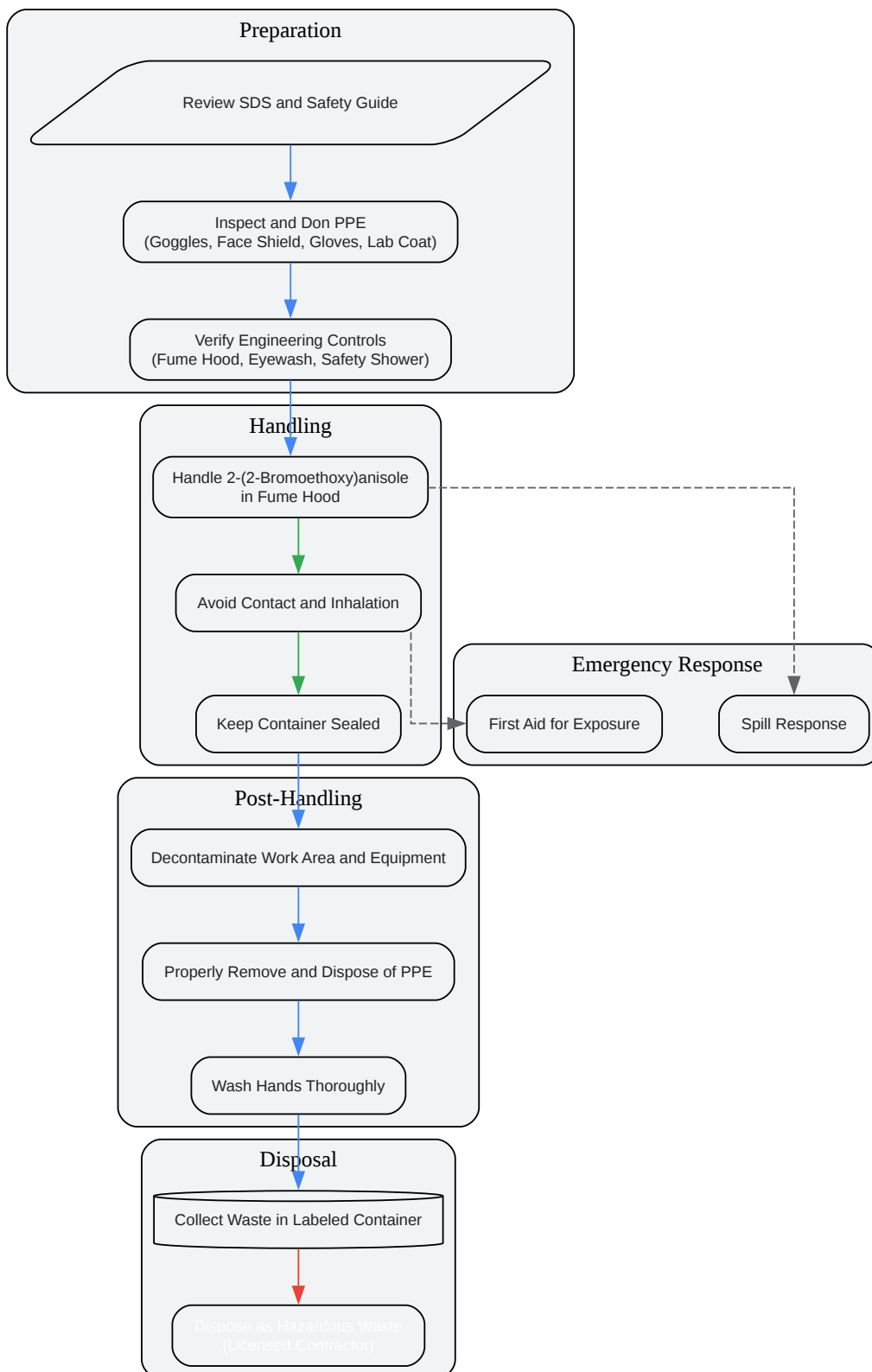
First Aid Measures

In the event of exposure to **2-(2-Bromoethoxy)anisole**, immediate action is crucial.

- **If Inhaled:** Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- **In Case of Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. If irritation persists, seek medical attention.
- **In Case of Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **If Swallowed:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical

attention.

Safe Handling Workflow



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Caption: Safe handling workflow for **2-(2-Bromoethoxy)anisole**.

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